

# Technical Guide: Physical Constants of 2-Methoxy-5-methylaniline (CAS 120-71-8)

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## Compound of Interest

Compound Name: 2-Methoxy-5-methylaniline

Cat. No.: B041322

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical constants of **2-Methoxy-5-methylaniline** (also known as p-Cresidine), CAS 120-71-8. The information is presented in a structured format to facilitate easy access and comparison for research and development applications. This document also includes generalized experimental protocols for determining key physical properties and visual representations of relevant chemical pathways and workflows.

## Core Physical and Chemical Properties

**2-Methoxy-5-methylaniline** is an aromatic amine that presents as white to silver-gray odorless crystals. It is a vital intermediate in the synthesis of various dyes and pigments.

## General and Computed Properties

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2-methoxy-5-methylaniline	<a href="#">[1]</a>
Synonyms	p-Cresidine, 5-Methyl-o-anisidine, 2-Amino-4-methylanisole	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	120-71-8	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	204-419-1	<a href="#">[1]</a>
logP (Octanol-Water Partition Coefficient)	1.74	<a href="#">[1]</a>

## Experimental Physical Constants

The following table summarizes the experimentally determined physical constants for **2-Methoxy-5-methylaniline**.

Physical Constant	Value	Conditions	Source
Melting Point	50-52 °C	(lit.)	<a href="#">[2]</a> <a href="#">[6]</a>
51.5 °C	<a href="#">[1]</a> <a href="#">[7]</a>		
49-55 °C	<a href="#">[5]</a>		
Boiling Point	235 °C	at 760 mmHg (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	1.0 g/cm <sup>3</sup>	at 20°C	
Vapor Pressure	0.02 mmHg	<a href="#">[1]</a>	
Flash Point	111 °C	closed cup	<a href="#">[2]</a> <a href="#">[5]</a>
>230 °F	<a href="#">[8]</a> <a href="#">[9]</a>		
Autoignition Temperature	450 °C	<a href="#">[5]</a>	
Refractive Index	1.5647	(estimate)	<a href="#">[8]</a>

## Solubility Profile

Solvent	Solubility	Source
Water	Slightly soluble	<a href="#">[1]</a>
Less than 1 mg/mL at 72 °F	<a href="#">[1]</a>	
Chloroform	Slightly soluble	<a href="#">[1]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Ether	Soluble	<a href="#">[1]</a>
Benzene	Soluble	<a href="#">[1]</a>
Petroleum Ether	Soluble	<a href="#">[1]</a>

## Experimental Protocols

While specific experimental protocols for the determination of physical constants for **2-Methoxy-5-methylaniline** are not readily available in public literature, the following are detailed, standard methodologies for determining these properties for solid aromatic amines.

## Melting Point Determination (Capillary Method)

This method is widely used for determining the melting point of a crystalline solid.

- **Sample Preparation:** A small amount of dry, finely powdered **2-Methoxy-5-methylaniline** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature probe.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound.<sup>[1]</sup>

## Boiling Point Determination (Micro Reflux Method)

This method is suitable for small quantities of liquid. Since **2-Methoxy-5-methylaniline** is a solid at room temperature, it would first need to be melted.

- **Sample Preparation:** Approximately 0.5 mL of the molten sample is placed in a small test tube with a boiling chip.
- **Apparatus Setup:** A thermometer is positioned with its bulb just above the surface of the liquid. The test tube is placed in a heating block or oil bath.
- **Heating:** The sample is heated gently until it boils and the vapor condenses on the walls of the test tube, creating a refluxing ring of liquid.
- **Measurement:** The thermometer bulb should be positioned at the level of this refluxing ring. The stable temperature observed is the boiling point of the substance at the recorded

atmospheric pressure.[2]

## Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.

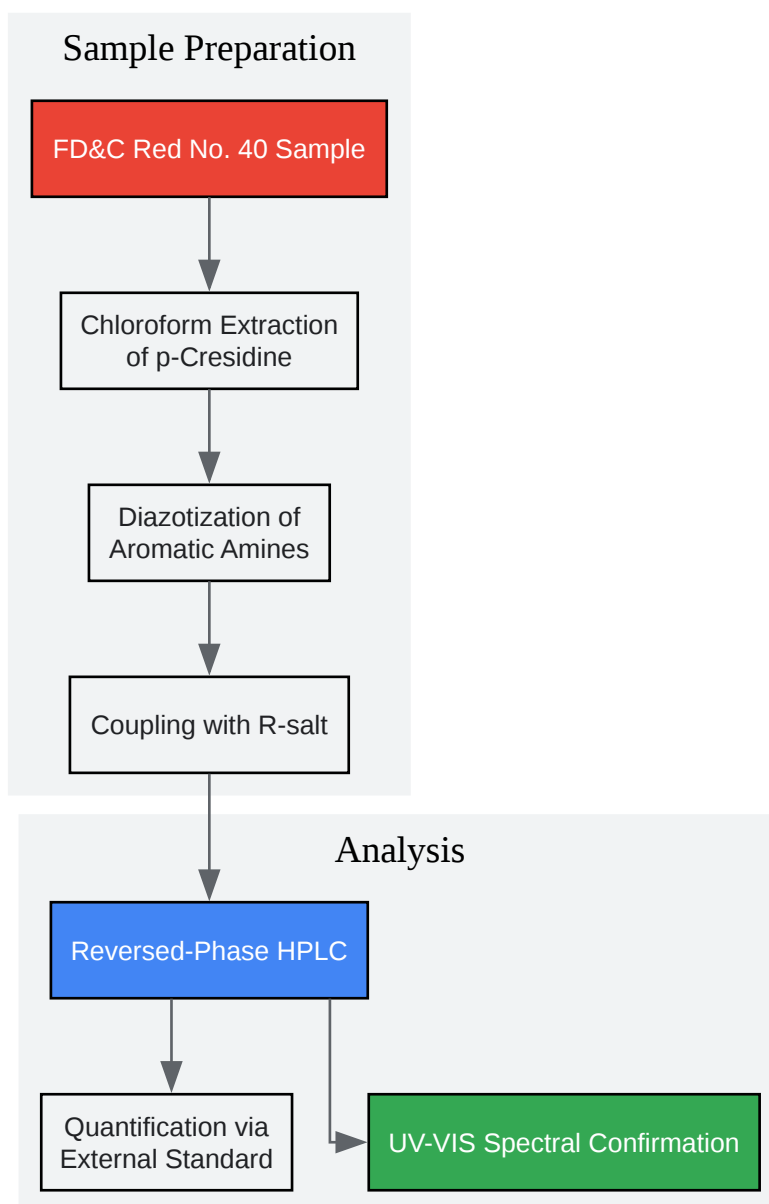
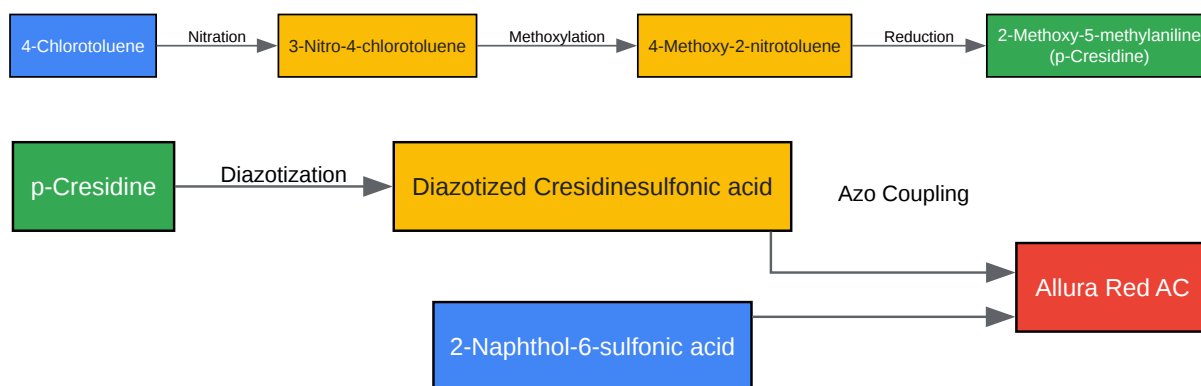
- **Sample Preparation:** An excess amount of solid **2-Methoxy-5-methylaniline** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Sample Analysis:** After equilibration, the solution is allowed to stand, and a sample of the supernatant is carefully removed and filtered to separate the undissolved solid.
- **Quantification:** The concentration of **2-Methoxy-5-methylaniline** in the filtered solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection. This concentration represents the solubility of the compound in that solvent at that temperature.

## Signaling Pathways and Experimental Workflows

As a synthetic intermediate, **2-Methoxy-5-methylaniline** is not typically studied for its role in biological signaling pathways. However, its chemical synthesis and its use in further reactions, as well as its analytical determination, provide logical workflows that can be visualized.

## Synthesis of 2-Methoxy-5-methylaniline (p-Cresidine)

The synthesis of p-Cresidine can be achieved from 4-chlorotoluene through a multi-step process.[7]



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